

Technical Support Center: Resolving Aqueous Solubility for CAS 132814-07-4

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Compound of Interest

Compound Name: Ethyl 3-amino-4-(3-oxo-1-piperazinyl)benzoate

CAS No.: 1219964-69-8

Cat. No.: B1456177

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Welcome to the Technical Support Center for CAS 132814-07-4. As a highly lipophilic compound exhibiting Biopharmaceutics Classification System (BCS) Class II/IV characteristics, CAS 132814-07-4 presents significant challenges in aqueous media due to its rigid hydrophobic core and high crystal lattice energy. This guide provides researchers and drug development professionals with field-proven, causality-driven methodologies to achieve stable aqueous solutions for in vitro and in vivo applications.

Part 1: Frequently Asked Questions (FAQs)

Q1: Why does my 10 mM DMSO stock of CAS 132814-07-4 precipitate immediately when diluted 1:1000 in PBS? A: This is a classic example of the "solvent shift" phenomenon. When a compound dissolved in a low-dielectric solvent (DMSO) is rapidly introduced into a high-dielectric aqueous buffer (PBS), the local solubility drops drastically. The compound undergoes rapid nucleation, forming microcrystals or amorphous precipitates. Even if the final concentration is theoretically below the thermodynamic solubility limit, the kinetic shock of the solvent shift forces it out of solution [1\[1\]](#).

Q2: Can I use heat and sonication to force the precipitated compound back into solution? A: While heat provides the thermodynamic energy required to break the crystal lattice and sonication disrupts aggregate size, this only creates a transient supersaturated state. Upon cooling to physiological temperatures (37°C) or room temperature, the solution enters a kinetic trap and will eventually re-precipitate. Self-Validating Tip: Never rely solely on visual inspection. Always validate the stability of your heated/sonicated solutions using Dynamic Light Scattering (DLS) or a nephelometer to detect sub-visible aggregates before proceeding to biological assays.

Q3: What is the most biologically compatible way to solubilize this compound without using high concentrations of organic solvents? A: Inclusion complexation using 2-Hydroxypropyl- β -cyclodextrin (HP- β -CD) is the gold standard for highly lipophilic molecules like CAS 132814-07-4^[2]. HP- β -CD features a hydrophobic interior cavity that encapsulates the lipophilic moiety of the drug, while its hydrophilic exterior ensures high aqueous solubility, effectively masking the drug from the aqueous environment without altering its chemical structure.

Part 2: Troubleshooting Guide & Experimental Protocols

Approach A: Inclusion Complexation with HP- β -CD (Preferred for Cell Culture & In Vivo)

Causality: HP- β -CD forms a 1:1 or 1:2 host-guest complex with the drug. Because the complexation is a dynamic equilibrium, the drug remains available to partition into lipid membranes (e.g., cell walls) when administered, making it ideal for biological assays without the cytotoxicity associated with organic solvents ³^[3].

Step-by-Step Methodology:

- **Preparation of Vehicle:** Dissolve 20% (w/v) HP- β -CD in your target aqueous buffer (e.g., PBS, pH 7.4). Stir until completely clear.
- **API Addition:** Add CAS 132814-07-4 powder directly to the HP- β -CD solution in excess (to determine maximum thermodynamic solubility) or at your target concentration. Do not use a DMSO stock for this step to avoid co-solvent interference.

- **Equilibration:** Protect from light and stir continuously at 500 RPM for 24-48 hours at room temperature. This extended time is critical to overcome the high lattice energy and reach true thermodynamic equilibrium.
- **Filtration:** Filter the suspension through a 0.22 μm PVDF syringe filter to remove uncomplexed, undissolved API.
- **Self-Validation:** Quantify the dissolved concentration in the filtrate using HPLC or LC-MS/MS against a standard curve to confirm the final working concentration.

Approach B: Co-solvency and Surfactant Micellization (Preferred for Biochemical Assays)

Causality: Co-solvents like PEG-400 lower the overall dielectric constant of the aqueous phase, reducing the energy barrier for solvation. Surfactants like Tween-80 self-assemble into micelles above their Critical Micelle Concentration (CMC), creating hydrophobic cores that sequester the free drug, preventing nucleation [4\[4\]](#).

Step-by-Step Methodology:

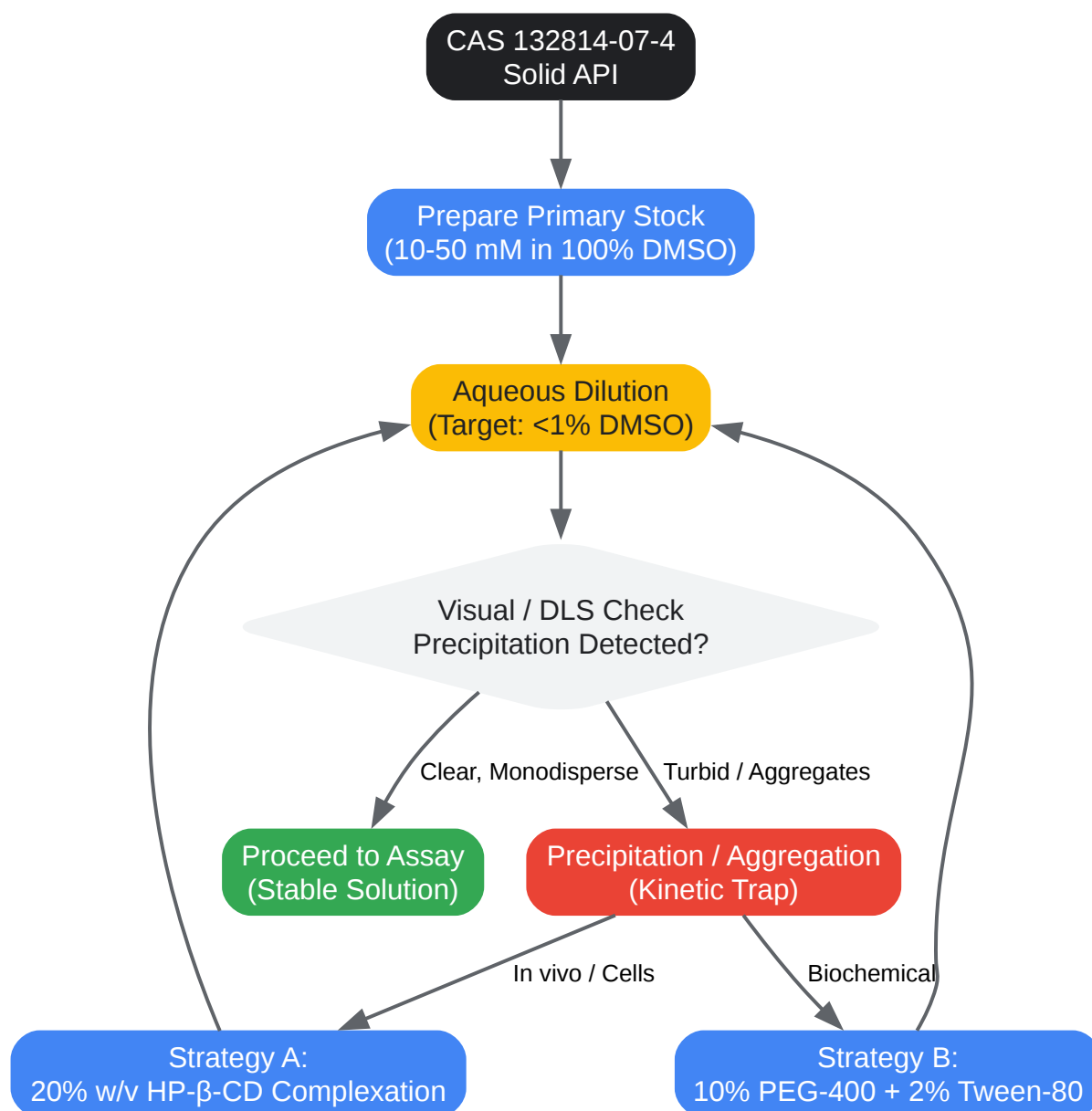
- **Primary Stock:** Prepare a 50 mM stock of CAS 132814-07-4 in 100% anhydrous DMSO.
- **Vehicle Preparation:** Prepare a vehicle mixture of 10% PEG-400 and 2% Tween-80 in PBS (v/v).
- **Sequential Dilution:** Slowly add the DMSO stock dropwise to the stirring vehicle mixture. The slow addition rate is critical to prevent localized supersaturation.
- **Equilibration:** Vortex for 2 minutes, then sonicate in a water bath for 10 minutes at room temperature.
- **Self-Validation:** Check for Tyndall scattering by passing a laser pointer through the vial. A clear beam path indicates successful micellization; a highly scattered, visible beam indicates sub-visible precipitation.

Part 3: Quantitative Data Presentation

The following table summarizes the expected solubility enhancement of CAS 132814-07-4 across various formulation strategies, demonstrating the efficacy of complexation and micellization over simple co-solvency.

Formulation Vehicle	Apparent Solubility (µg/mL)	Fold Enhancement	Recommended Application
PBS (pH 7.4)	< 0.1	1x	Baseline (Not viable)
1% DMSO in PBS	0.5	5x	High-sensitivity in vitro assays
10% PEG-400 + 2% Tween-80	45.0	450x	Biochemical assays / IV dosing
20% w/v HP-β-CD in PBS	120.0	1200x	Cell culture / In vivo PK studies

Part 4: Solubilization Workflow Visualization



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Caption: Decision tree for resolving aqueous solubility issues of CAS 132814-07-4.

References

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